

Divinyltin Dichloride: A Comprehensive Technical Guide to its Stability and Reactivity

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Compound of Interest

Compound Name: *DIVINYLTIN DICHLORIDE*

CAS No.: 7532-85-6

Cat. No.: B1582001

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For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

Divinyltin dichloride ($(\text{CH}_2=\text{CH})_2\text{SnCl}_2$) is a reactive organotin compound with significant potential in organic synthesis and polymer chemistry. The presence of two vinyl groups directly attached to the tin atom imparts unique reactivity, particularly in cross-coupling reactions, while also influencing its stability profile. This in-depth technical guide provides a comprehensive overview of the stability and reactivity of **divinyltin dichloride**, offering insights into its synthesis, handling, and key applications. The document is intended to serve as a valuable resource for researchers and professionals in chemistry and drug development, enabling them to leverage the synthetic utility of this versatile reagent while ensuring safe and effective handling.

Introduction: The Unique Position of Divinyltin Dichloride in Organotin Chemistry

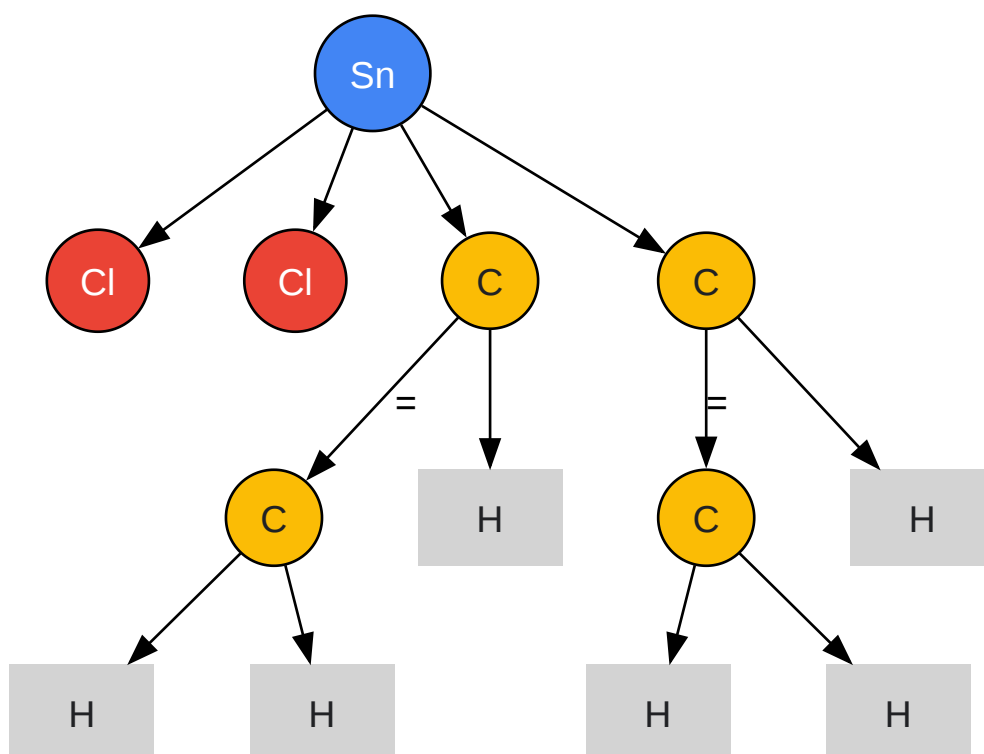
Organotin compounds have long been recognized for their diverse applications, ranging from PVC stabilizers to potent biocides and versatile reagents in organic synthesis. Within this class of compounds, **divinyltin dichloride** occupies a special position. The vinyl moieties, with their sp^2 -hybridized carbons, introduce electronic effects and reactive sites that differentiate it from its more common dialkyltin and diaryltin counterparts.

The primary utility of **divinyltin dichloride** lies in its role as a precursor to other vinyltin reagents and as a direct participant in palladium-catalyzed cross-coupling reactions, most notably the Stille coupling. This reaction allows for the formation of carbon-carbon bonds with a high degree of control and functional group tolerance, a critical transformation in the synthesis of complex organic molecules, including pharmaceuticals and advanced materials.

However, the same structural features that endow **divinyltin dichloride** with its desirable reactivity also contribute to its inherent instability. Understanding the delicate balance between its stability and reactivity is paramount for its effective and safe utilization in a laboratory setting. This guide will delve into the fundamental principles governing these properties, providing a robust framework for its practical application.

Molecular Structure and its Implications

The geometry and electronic structure of **divinyltin dichloride** are central to its chemical behavior. The tin atom is tetravalent, bonded to two vinyl groups and two chlorine atoms in a distorted tetrahedral arrangement.



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Caption: Molecular structure of **divinyltin dichloride**.

The key structural features influencing its properties are:

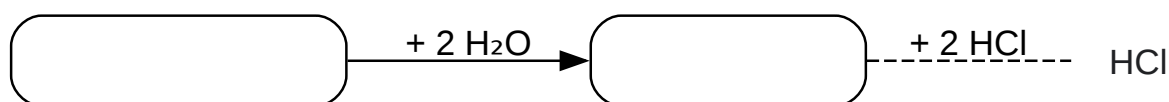
- **The Tin-Carbon Bond:** The Sn-C bond is weaker than a C-C bond, making it susceptible to cleavage under certain conditions. The vinyl group, being more electronegative than an alkyl group, can slightly strengthen the Sn-C bond through inductive effects, but it remains a reactive site.
- **The Tin-Chlorine Bond:** The Sn-Cl bonds are highly polarized and susceptible to nucleophilic attack. This lability is crucial for its role in transmetalation cycles in cross-coupling reactions.
- **The Vinyl Groups:** The π -systems of the vinyl groups can interact with the d-orbitals of the tin atom. More importantly, they are the key functional groups transferred in reactions like the Stille coupling.

Stability Profile of Divinyltin Dichloride

A thorough understanding of the stability of **divinyltin dichloride** is essential for its safe handling, storage, and for preventing decomposition that can lead to inconsistent experimental results.

Hydrolytic Instability

Like most organotin halides, **divinyltin dichloride** is highly sensitive to moisture. The Sn-Cl bonds are readily hydrolyzed by water, leading to the formation of divinyltin oxide and hydrochloric acid.



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Caption: Hydrolysis pathway of **divinyltin dichloride**.

This hydrolysis has several practical implications:

- **Storage:** **Divinyltin dichloride** must be stored under a dry, inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container to prevent degradation.
- **Handling:** All manipulations should be carried out using anhydrous solvents and techniques to exclude moisture.
- **Reaction Quenching:** The addition of water is an effective way to quench reactions involving **divinyltin dichloride**.

Thermal Stability

While specific data for **divinyltin dichloride** is not readily available, organotin compounds, in general, can be sensitive to heat. Decomposition can occur at elevated temperatures, potentially leading to the formation of inorganic tin species and volatile organic compounds. It is advisable to store **divinyltin dichloride** in a cool environment and to avoid excessive heating during reactions unless specified by a protocol.

Light Sensitivity

Some organotin compounds exhibit sensitivity to light. While not extensively documented for **divinyltin dichloride**, it is good laboratory practice to store it in an amber vial or in a dark location to minimize the potential for photochemical decomposition.

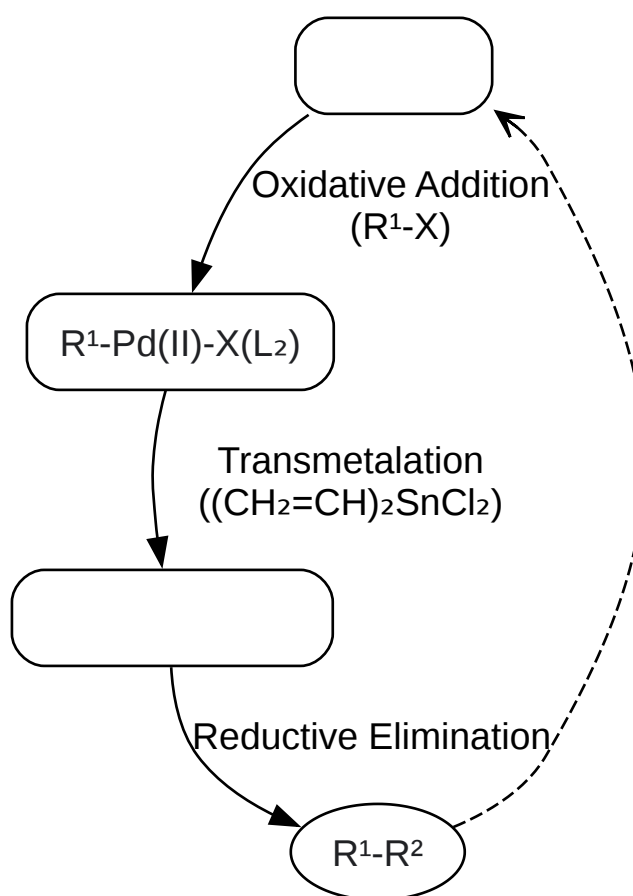
Reactivity and Synthetic Applications

The reactivity of **divinyltin dichloride** is dominated by the lability of the Sn-Cl bonds and the ability of the vinyl groups to participate in transmetalation reactions.

The Stille Cross-Coupling Reaction: A Cornerstone of C-C Bond Formation

The most prominent application of **divinyltin dichloride** is as a precursor for or a direct participant in the Stille cross-coupling reaction. This palladium-catalyzed reaction forms a new carbon-carbon bond between an organotin compound and an organic halide or triflate.

The general catalytic cycle of the Stille reaction is illustrated below:



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Caption: Catalytic cycle of the Stille cross-coupling reaction.

Causality behind Experimental Choices in Stille Coupling:

- **Catalyst:** A palladium(0) source, such as $\text{Pd}(\text{PPh}_3)_4$, is typically used. The choice of ligands (L) on the palladium can significantly influence the reaction rate and efficiency.
- **Solvent:** Anhydrous, non-polar aprotic solvents like THF, toluene, or dioxane are commonly employed to ensure the stability of the catalyst and reagents.
- **Additives:** In some cases, additives like copper(I) salts can accelerate the transmetalation step.

Experimental Protocol: A Self-Validating System for Stille Coupling

Objective: To couple **divinyltin dichloride** with an aryl iodide.

Materials:

- **Divinyltin dichloride**
- Aryl iodide (e.g., iodobenzene)
- Tetrakis(triphenylphosphine)palladium(0) [$\text{Pd}(\text{PPh}_3)_4$]
- Anhydrous toluene
- Inert atmosphere (Nitrogen or Argon)

Step-by-Step Methodology:

- **Inert Atmosphere:** Set up a flame-dried Schlenk flask equipped with a magnetic stir bar under a positive pressure of nitrogen or argon.
- **Reagent Addition:** To the flask, add the aryl iodide (1.0 eq), $\text{Pd}(\text{PPh}_3)_4$ (0.05 eq), and anhydrous toluene.

- **Solution Preparation:** In a separate flame-dried flask, prepare a solution of **divinyltin dichloride** (0.6 eq) in anhydrous toluene. The use of a slight excess of the aryl iodide helps to ensure complete consumption of the valuable tin reagent.
- **Reaction Initiation:** Slowly add the **divinyltin dichloride** solution to the reaction mixture at room temperature with vigorous stirring.
- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC). The disappearance of the starting materials indicates reaction completion.
- **Work-up:** Upon completion, quench the reaction by adding a saturated aqueous solution of potassium fluoride (KF). This serves to precipitate the tin byproducts as insoluble fluorides, facilitating their removal.
- **Extraction:** Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Self-Validation: The successful formation of the desired vinylated aromatic compound, confirmed by spectroscopic methods (^1H NMR, ^{13}C NMR, MS), validates the protocol. The high yield and purity of the product, along with the complete consumption of the limiting reagent, further confirm the efficiency of the described methodology.

Synthesis of Other Vinytin Reagents

Divinyltin dichloride can serve as a starting material for the synthesis of other useful vinytin reagents through substitution reactions at the Sn-Cl bonds. For example, reaction with organolithium or Grignard reagents can introduce other organic groups.

Handling and Safety Considerations

Organotin compounds, including **divinyltin dichloride**, are toxic and should be handled with extreme care.^{[1][2]}

Personal Protective Equipment (PPE):

- Gloves: Wear chemically resistant gloves (e.g., nitrile).
- Eye Protection: Use chemical safety goggles or a face shield.
- Lab Coat: A lab coat is mandatory to protect clothing and skin.
- Respiratory Protection: Handle in a well-ventilated fume hood to avoid inhalation of dust or vapors.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[2]
- Store under an inert atmosphere.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations. Due to their toxicity, organotin waste should be handled as hazardous material.

Quantitative Data Summary

While specific, experimentally verified quantitative data for pure **divinyln tin dichloride** is not widely published, the following table provides analogous data for related diorganotin dichlorides to offer a comparative perspective.

Property	Dibutyltin Dichloride	Diphenyltin Dichloride
CAS Number	683-18-1	1135-99-5
Molecular Formula	C ₈ H ₁₈ Cl ₂ Sn	C ₁₂ H ₁₀ Cl ₂ Sn
Molecular Weight	303.84 g/mol	343.82 g/mol
Appearance	Colorless to yellowish liquid or solid	White crystalline solid
Melting Point	43 °C	41-43 °C
Boiling Point	135 °C @ 10 mmHg	333-337 °C
Solubility	Soluble in organic solvents; hydrolyzes in water	Soluble in organic solvents; hydrolyzes in water

Conclusion

Divinyltin dichloride is a valuable and highly reactive organotin reagent with significant applications in organic synthesis, particularly in the construction of complex molecules via the Stille cross-coupling reaction. Its utility is intrinsically linked to its reactivity, which in turn dictates its stability profile. A comprehensive understanding of its sensitivity to moisture and the appropriate handling and storage procedures are critical for its successful and safe application. By adhering to the principles and protocols outlined in this guide, researchers can effectively harness the synthetic power of **divinyltin dichloride** while minimizing risks and ensuring the integrity of their experimental outcomes.

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